

Personal protective equipment for handling AC-55541

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Compound of Interest

Compound Name: AC-55541

Cat. No.: B1665388

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Essential Safety and Handling Guide for AC-55541

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This document provides immediate and essential safety, logistical, and operational guidance for the handling of **AC-55541**, a potent and selective protease-activated receptor 2 (PAR2) agonist. Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity.

Immediate Safety and Handling

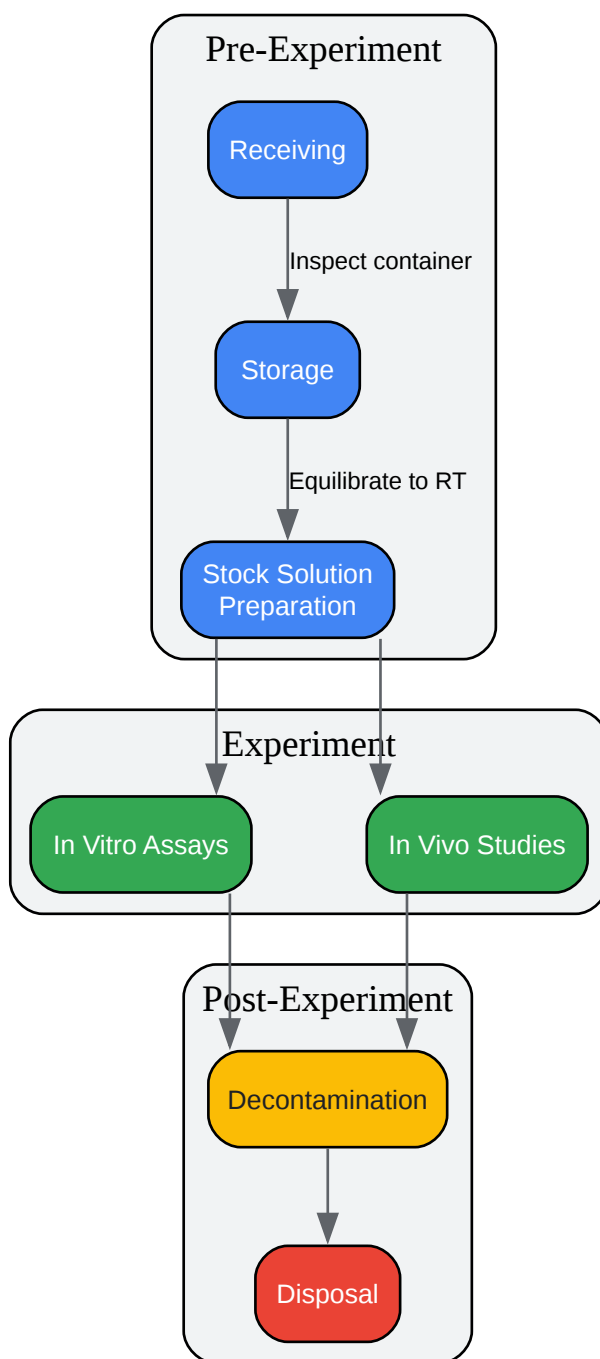
AC-55541 is a small molecule for research use only and is not intended for human or veterinary use.^[1] Standard laboratory safety protocols for handling potent chemical compounds should be strictly followed.

Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	ANSI-approved safety glasses with side shields or goggles.	Protects eyes from splashes or aerosolized powder.
Hand Protection	Nitrile gloves.	Provides a chemical-resistant barrier. Change gloves immediately if contaminated.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound or preparing stock solutions.	Minimizes inhalation exposure to the powdered form.

Operational Plan: From Receipt to Experiment

A systematic workflow is essential for the safe and effective use of **AC-55541**.



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Caption: Operational Workflow for **AC-55541** Handling.

Disposal Plan

All waste containing **AC-55541** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. This includes empty vials, contaminated gloves, and weighing papers.
Liquid Waste	Collect all aqueous and organic solutions containing AC-55541 in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Quantitative Data Summary

AC-55541 is a potent agonist of the PAR2 receptor. Its activity has been characterized in several in vitro functional assays.

Assay Type	Parameter	Value	Reference
Cell Proliferation	pEC50	6.7	[1][2]
Phosphatidylinositol (PI) Hydrolysis	pEC50	5.9	[1][2]
Calcium (Ca ²⁺) Mobilization	pEC50	6.6	[1][2]
In Vivo Pronociceptive Activity	Dose Range	3-10 mg/kg (intrapaw)	[1]

Solubility and Storage:

Parameter	Specification
Solubility	Soluble to 50 mM in DMSO.[2] Also soluble in DMF.[1]
Storage Temperature	Store at -20°C.[2] Stock solutions can be stored at -80°C for up to 2 years or -20°C for up to 1 year.[3]
Stability	The solid compound is stable for at least 4 years when stored correctly.[1]

Key Experimental Protocols

The following are detailed methodologies for key experiments involving **AC-55541**, adapted from standard procedures.

Phosphatidylinositol (PI) Hydrolysis Assay

This assay measures the activation of the Gq-protein coupled receptor PAR2, leading to the hydrolysis of phosphatidylinositol.

- Cell Culture: Plate cells expressing the PAR2 receptor in 24-well plates and grow overnight.
- Radiolabeling: Replace the medium with serum-free, inositol-free medium containing 1 $\mu\text{Ci/ml}$ ^3H -inositol and incubate overnight.
- Treatment: Rinse the cells with a suitable buffer (e.g., Krebs-Bicarbonate buffer) containing LiCl and incubate for 60 minutes in the presence of varying concentrations of **AC-55541**.
- Extraction: Terminate the reaction by adding a stop solution (e.g., MeOH:H₂O:HCl).
- Quantification: Extract, purify, and quantify ^3H -inositol monophosphate to determine the extent of PI hydrolysis.

Calcium (Ca²⁺) Mobilization Assay

This cell-based assay measures the intracellular calcium flux following the activation of the Gq-coupled PAR2 receptor.

- Cell Preparation: Seed cells expressing the PAR2 receptor in a 96-well black-walled, clear-bottom plate and incubate overnight.
- Dye Loading: Aspirate the medium and add a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a suitable assay buffer. Incubate for 30-60 minutes at 37°C.
- Compound Addition: Prepare a plate with varying concentrations of **AC-55541**.
- Fluorescence Reading: Use a fluorescent imaging plate reader (FLIPR) or a similar microplate reader to measure the kinetic fluorescence signal upon the automated addition of **AC-55541** to the cell plate. The change in fluorescence intensity correlates with the amount of intracellular calcium released.

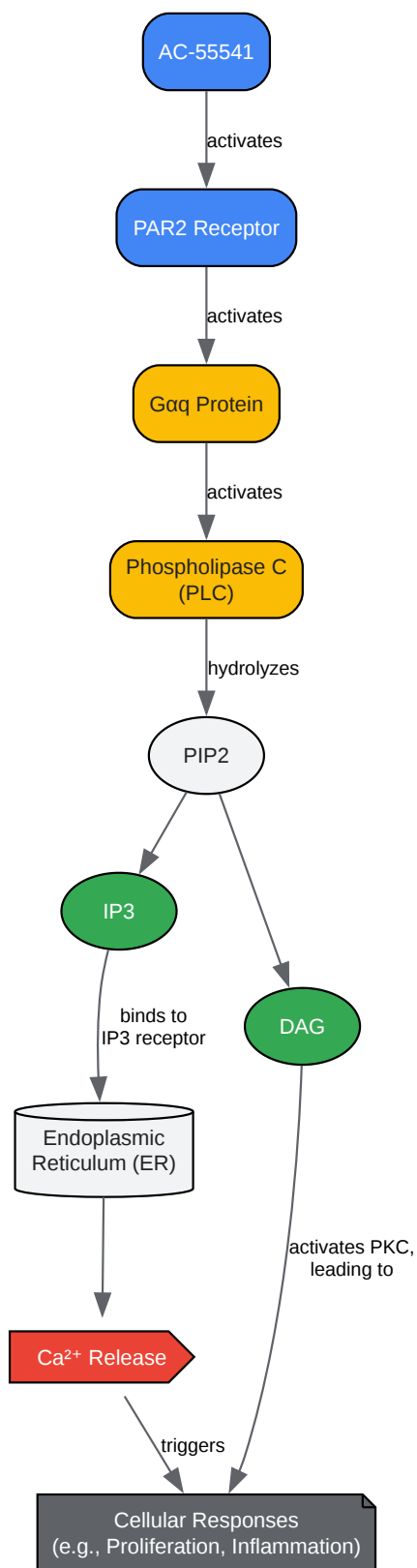
In Vivo Hyperalgesia Assessment (Hargreaves Test)

This method assesses thermal hyperalgesia (increased sensitivity to heat) induced by **AC-55541** in rodents.

- Acclimation: Acclimate the animals (rats or mice) to the testing environment and apparatus.
- Baseline Measurement: Measure the baseline paw withdrawal latency to a radiant heat source. A cut-off time (e.g., 20 seconds) should be established to prevent tissue damage.^[4]
- Compound Administration: Administer **AC-55541** via the desired route (e.g., intraplantar injection).
- Post-Treatment Measurement: At specified time points after administration, re-measure the paw withdrawal latency. A decrease in latency indicates hyperalgesia.
- Data Analysis: The withdrawal latency is measured in seconds. A shorter withdrawal time signifies a more rapid response and increased pain sensitivity.^[4]

Signaling Pathway Diagram

AC-55541 acts as an agonist for the Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor (GPCR).^{[5][6]} Activation of PAR2 initiates a signaling cascade that is crucial in inflammation and nociception.



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Caption: AC-55541 activation of the PAR2 signaling cascade.

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